

Application Note: Intracerebroventricular (ICV) Injection Protocol for Leu-Enkephalin[1]

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Compound of Interest

Compound Name: [Leu5]-Enkephalin TFA(58822-25-6(free bas))

Cat. No.: B8103135

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Abstract & Strategic Overview

Intracerebroventricular (ICV) injection is a definitive technique for delivering Leu-enkephalin (Leu-Enk) directly into the cerebral ventricles, bypassing the blood-brain barrier (BBB). While Leu-Enk is a potent endogenous opioid peptide, its utility in behavioral assays is frequently compromised by its extreme instability. In vivo, Leu-Enk is rapidly hydrolyzed (half-life < 2 minutes) by membrane-bound peptidases such as neutral endopeptidase (NEP, enkephalinase) and aminopeptidase N (APN).

Core Directive: This protocol is not merely a surgical guide; it is a kinetic management system. Successful experimentation requires the co-administration of peptidase inhibitors or the use of specific stabilization strategies. Without this, ICV injection of native Leu-Enk will likely yield false-negative results due to rapid degradation before receptor occupancy occurs.

Pre-Experimental Logic & Compound Handling

Peptide Stability & The "Inhibitor Cocktail"

Native Leu-Enk (Tyr-Gly-Gly-Phe-Leu) is susceptible to cleavage at the Tyr-Gly bond (by APN) and the Gly-Phe bond (by NEP). To observe physiological effects (e.g., analgesia), you must inhibit these enzymes.

Recommended Inhibitor Cocktail (Co-injection):

- Thiorphan: Inhibits Neutral Endopeptidase (NEP).
- Bestatin (or Amastatin): Inhibits Aminopeptidase N (APN).
- Captopril: Inhibits Peptidyl-dipeptidase A (optional, but recommended for complete blockade).

Note: If studying native degradation rates, omit inhibitors but strictly control injection-to-assay time.

Solubility & Vehicle Formulation

Leu-Enk is hydrophobic. Improper solubilization leads to micro-aggregates that can clog micro-injectors or cause inconsistent dosing.

- Stock Solution: Dissolve Leu-Enk in a minimal volume of DMSO or Ethanol (solubility ~25 mg/mL).^[1]
- Working Solution: Dilute stock into sterile PBS (pH 7.4) or artificial cerebrospinal fluid (aCSF).
- Final Organic Solvent Concentration: Must be < 1% (v/v) to avoid vehicle-induced neurotoxicity.
- Storage: Aliquot and store at -20°C. Avoid freeze-thaw cycles.

Stereotaxic Parameters & Dosage Strategy

Precision is binary: you are either in the ventricle or you are not. Use the following coordinates relative to Bregma.

Table 1: Stereotaxic Coordinates (Lateral Ventricle)

Species	Weight/Age	AP (Anterior- Posterior)	ML (Medial- Lateral)	DV (Dorsal- Ventral)	Injection Volume	Rate
Mouse (C57BL/6)	20–25 g	-0.3 to -0.5 mm	± 1.0 mm	-2.5 to -3.0 mm	1 – 5 µL	0.5 µL/min
Rat (Sprague- Dawley)	250–300 g	-0.8 to -0.9 mm	± 1.5 mm	-3.5 to -4.0 mm	5 – 10 µL	1.0 µL/min

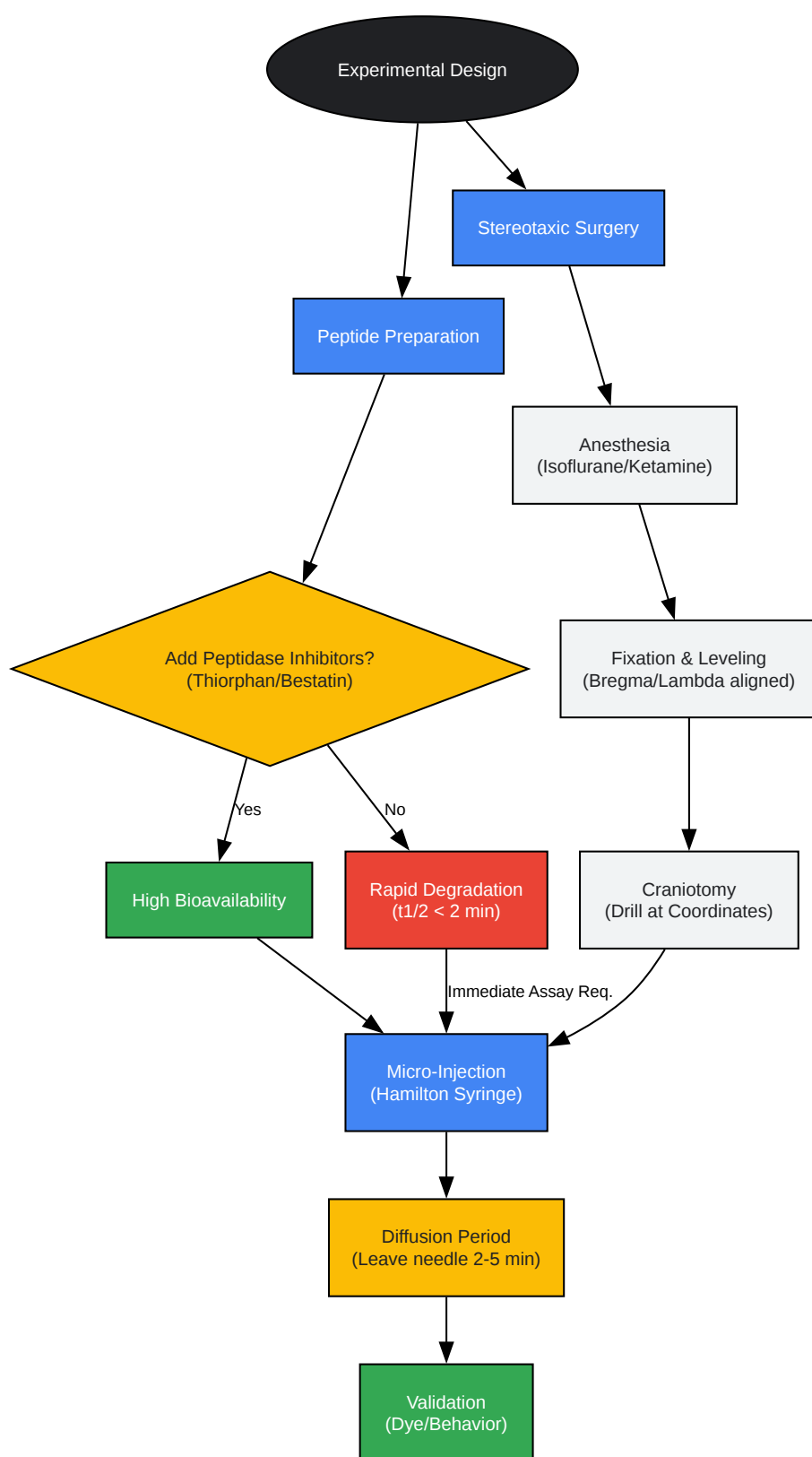
- AP: Posterior to Bregma.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- ML: Lateral to midline.
- DV: Ventral from the skull surface (dura).

Table 2: Recommended Dosage Ranges (Leu-Enk)

Application	Dose (Native Peptide)	Dose (With Inhibitors)	Notes
Analgesia (Hot Plate)	50 – 100 µg	1 – 10 µg	Inhibitors potentiate effect by >100-fold [1] .
Behavioral Conditioning	10 – 50 µg	0.1 – 5 µg	U-shaped dose-response curve is common.

Experimental Workflow Visualization

The following diagram outlines the critical decision points and surgical workflow for ICV injection.



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Figure 1: Workflow logic for Leu-Enkephalin ICV injection, highlighting the critical step of peptidase inhibition.

Detailed Step-by-Step Protocol

Phase 1: Surgical Preparation

- Anesthesia: Induce anesthesia using Isoflurane (3-4% induction, 1.5-2% maintenance) or Ketamine/Xylazine IP.
- Fixation: Secure the animal in the stereotaxic frame using ear bars. Crucial: Ensure the skull is flat. Bregma and Lambda must be within 0.1 mm DV of each other.
- Exposure: Make a midline incision to expose the skull.^[5] Clean with H₂O₂ to visualize sutures (Bregma).

Phase 2: Injection Procedure

- Marking: Mark the coordinates (see Table 1) on the skull using a fine-tip marker.
- Drilling: Use a dental burr to drill a hole through the skull without damaging the dura mater.
- Loading: Load the Hamilton microsyringe (e.g., 10 µL, 26G-33G needle) with the Leu-Enk solution. Ensure zero air bubbles (air is compressible and ruins volume accuracy).
- Insertion: Lower the needle slowly (over 30 seconds) to the target DV coordinate.
- Injection: Dispense the volume at the defined rate (Table 1).
 - Caution: Injecting too fast causes tissue damage and backflow.
- Diffusion: Leave the needle in place for 2–5 minutes post-injection. This allows the pressure to equalize and prevents the solution from flowing back up the needle track (reflux).
- Retraction: Withdraw the needle slowly.

Phase 3: Post-Operative Care & Validation

- Closing: Suture the skin or use wound clips.^[5] Apply antibiotic ointment.

- Recovery: Place animal in a warm recovery cage until ambulatory.
- Validation (Terminal): In a subset of animals, inject 2 μ L of Methylene Blue or Trypan Blue. Euthanize and slice the brain to confirm dye distribution throughout the ventricular system.

Troubleshooting & Causality Analysis

Issue	Probable Cause	Corrective Action
No Behavioral Effect	Enzymatic Degradation	Critical: Co-inject Thiorphan/Bestatin. Native Leu-Enk degrades in seconds [2].
Backflow / Reflux	Injection too fast; Needle withdrawn too soon	Reduce rate to 0.5 μ L/min. Leave needle in place for 5 mins post-injection.
Clogged Syringe	Peptide Aggregation	Ensure <1% DMSO/Ethanol. Filter solution (0.22 μ m) if possible.
High Mortality	Intracranial Pressure (ICP)	Reduce injection volume. Ensure proper anesthesia depth.[2]

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